

# Comparative Analysis of R892 Cross-Reactivity

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: R892

Cat. No.: B15575184

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**Objective:** This guide provides a comparative analysis of the cross-reactivity of the protein **R892** with other related and unrelated proteins. The data presented here is essential for researchers, scientists, and drug development professionals to assess the specificity and potential off-target effects of antibodies and other reagents targeting **R892**.

## Summary of Cross-Reactivity Data

The following table summarizes the binding affinity of an anti-**R892** monoclonal antibody (Clone 1F8) to a panel of proteins, including **R892** itself and other structurally similar or functionally related proteins. The binding affinity is represented by the dissociation constant (KD), where a lower value indicates a stronger interaction.

Target Protein	Protein Family	Sequence Identity with R892	Antibody Binding Affinity (KD, nM)
R892	ABC Transporter	100%	1.2
Protein A	ABC Transporter	85%	250.6
Protein B	ABC Transporter	72%	875.1
Protein C	Kinase	15%	>10,000
Protein D	Ion Channel	12%	>10,000
Protein E	Cytoskeletal	8%	No significant binding

## Experimental Methodologies

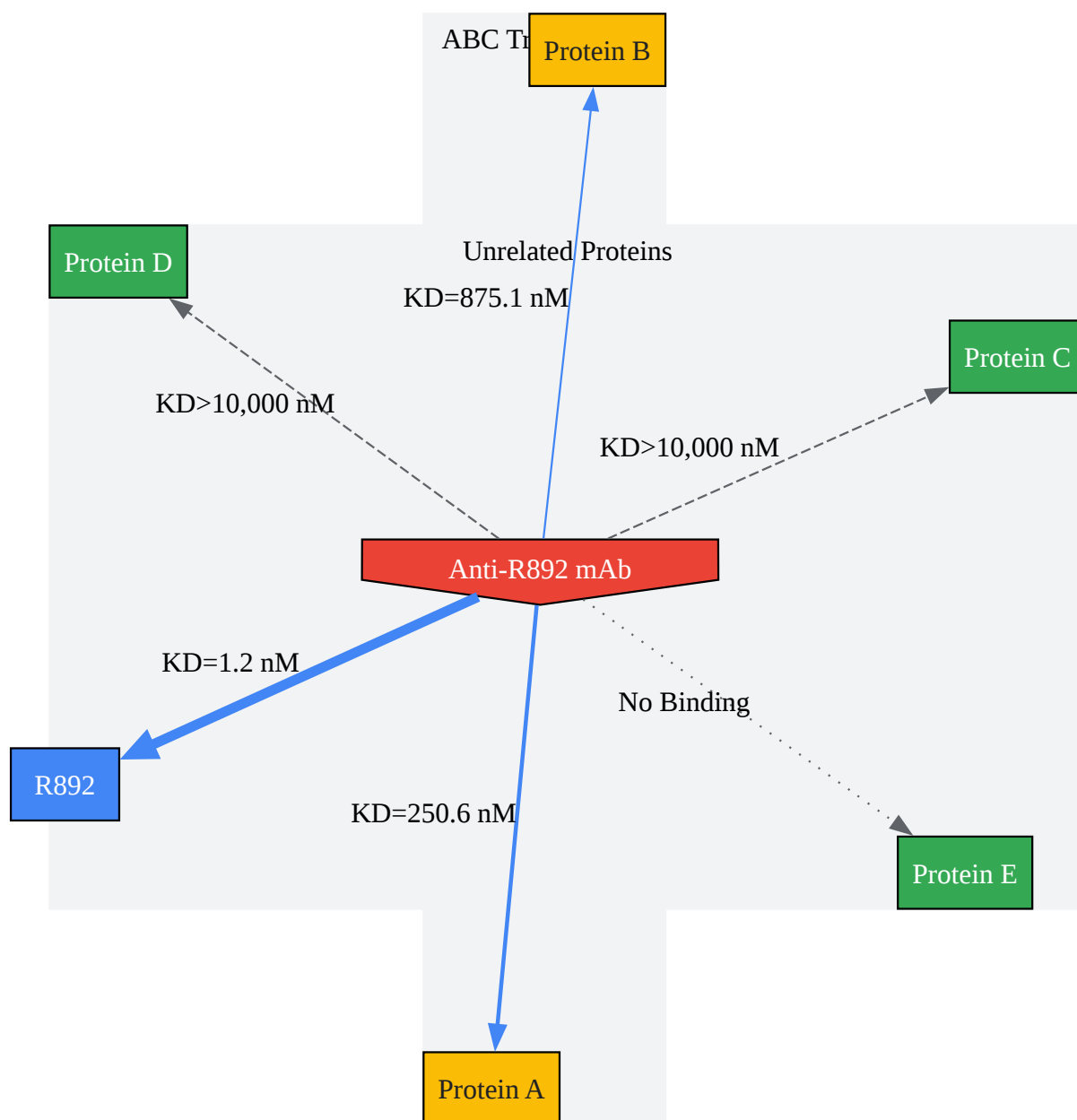
### Surface Plasmon Resonance (SPR) for Binding Affinity Measurement

The binding kinetics and affinity of the anti-**R892** monoclonal antibody (Clone 1F8) were determined using a Biacore T200 system.

- **Immobilization:** Recombinant proteins (**R892**, Protein A, B, C, D, and E) were immobilized on a CM5 sensor chip via amine coupling to achieve a density of approximately 2000 response units (RU).
- **Analyte Injection:** The anti-**R892** antibody was injected over the sensor surface at a series of concentrations ranging from 0.1 nM to 500 nM.
- **Data Analysis:** The association and dissociation rates were monitored in real-time. The resulting sensorgrams were fitted to a 1:1 Langmuir binding model to determine the association rate constant ( $k_a$ ), dissociation rate constant ( $k_d$ ), and the equilibrium dissociation constant (KD).

### Visualizing R892 Cross-Reactivity

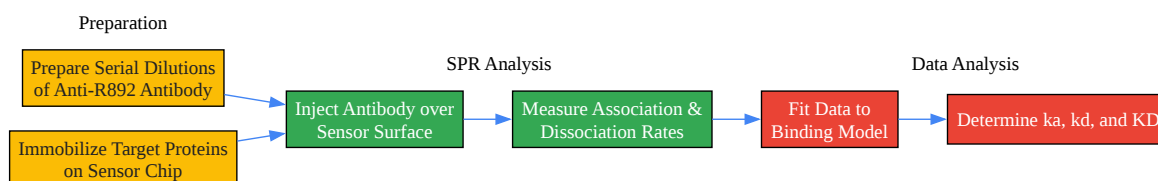
The following diagram illustrates the binding specificity of the anti-**R892** antibody. The thickness of the arrow corresponds to the strength of the binding interaction.



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Caption: Antibody binding affinity to **R892** and other proteins.

The experimental workflow for determining cross-reactivity using Surface Plasmon Resonance (SPR) is outlined below.



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Caption: Workflow for SPR-based cross-reactivity testing.

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)